

Vinyltriacetoxysilane: A Technical Guide to Safe Handling and Application

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Compound of Interest

Compound Name: Vinyltriacetoxysilane

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Introduction

Vinyltriacetoxysilane (VTAS), with the chemical formula $C_8H_{12}O_6Si$, is a bifunctional organosilane compound featuring a vinyl group and three acetoxy groups.^[1] This unique structure allows it to act as a versatile crosslinking agent and adhesion promoter in a variety of applications, including the synthesis of silicone sealants and the surface modification of materials.^[2] Its high reactivity, particularly its sensitivity to moisture, necessitates a thorough understanding of its properties and strict adherence to safety protocols to ensure the well-being of laboratory personnel and the integrity of experimental outcomes.^{[1][3]}

This technical guide provides an in-depth overview of the safety precautions, handling guidelines, and emergency procedures for **Vinyltriacetoxysilane**, tailored for professionals in research and development.

Physicochemical and Toxicological Properties

A comprehensive understanding of the physical, chemical, and toxicological properties of **Vinyltriacetoxysilane** is fundamental to its safe handling.

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **Vinyltriacetoxysilane**. It is important to note that some variations in reported values exist in

the literature.

Property	Value	Source(s)
Molecular Formula	C8H12O6Si	[4]
Molecular Weight	232.26 g/mol	[4]
CAS Number	4130-08-9	[4]
Appearance	Colorless to light yellow liquid	[1][5]
Odor	Characteristic acetic acid (vinegar-like) odor	[1][5]
Boiling Point	112°C at 10 mmHg; 175°C at 10 mmHg	[5][6]
Melting Point	7°C	[6]
Flash Point	88°C (190.4°F)	[6]
Density	1.167 g/cm ³ at 25°C	[5]
Solubility	Soluble in many organic solvents; reacts with water.[1]	[1]
Reactivity	Moisture-sensitive; hydrolyzes to form silanols and acetic acid.[1]	[1]

Toxicological Data

Vinyltriacetoxysilane is classified as a corrosive substance that can cause severe skin burns and eye damage.[7] Inhalation of vapors may lead to irritation of the respiratory tract.[7] Despite its hazardous nature, specific quantitative toxicity data, such as LD50 and LC50 values, are not readily available in published literature and safety data sheets.

Toxicity Endpoint	Species	Route	Value	Classification	Source(s)
Acute Oral Toxicity	Not available	Oral	No data available	Causes severe skin burns and eye damage. [7]	[8]
Acute Dermal Toxicity	Not available	Dermal	No data available	Causes severe skin burns and eye damage. [7]	[8]
Acute Inhalation Toxicity	Not available	Inhalation	No data available	May cause irritation to the respiratory tract.[7]	[8]

The primary toxicological concern stems from its rapid hydrolysis upon contact with moisture, releasing acetic acid.[6] This reaction is responsible for the corrosive effects observed upon skin and eye contact.

Experimental Protocols: Safe Handling and Procedures

Adherence to meticulous experimental protocols is paramount when working with **Vinyltriacetoxysilane** to mitigate risks.

Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is mandatory for all personnel handling **Vinyltriacetoxysilane**.

- **Eye and Face Protection:** Chemical safety goggles in combination with a face shield are essential to protect against splashes.

- **Skin Protection:** A flame-retardant lab coat worn over full-length clothing is required. Chemical-resistant gloves, such as nitrile or neoprene, must be worn. Gloves should be inspected for any signs of degradation before and during use and replaced immediately if compromised.
- **Respiratory Protection:** Work should be conducted in a certified chemical fume hood to avoid inhalation of vapors. If the concentration of vapors may exceed exposure limits, a NIOSH-approved respirator with an organic vapor cartridge is necessary.^[7]

Laboratory Handling and Storage

Due to its moisture sensitivity, specific precautions must be taken during handling and storage.

- **Handling:**
 - All manipulations of **Vinyltriacetoxysilane** should be performed in a well-ventilated chemical fume hood.^[7]
 - Use only compatible, dry glassware and equipment.
 - The use of a Schlenk line or a glove box is recommended for transfers and reactions to maintain an inert atmosphere (e.g., nitrogen or argon).^[9]
 - Avoid contact with incompatible materials such as water, strong oxidizing agents, and strong bases.^[7]
 - Ground and bond all containers and transfer equipment to prevent static discharge.^[3]
- **Storage:**
 - Store in a cool, dry, and well-ventilated area, away from sources of heat, sparks, and open flames.^{[3][7]}
 - Keep containers tightly sealed to prevent moisture ingress.^{[3][7]}
 - Store in the original container, preferably under an inert atmosphere.^[3]

Spill and Emergency Procedures

Immediate and appropriate response to a spill is critical to minimize harm.

- Small Spills (in a chemical fume hood):
 - Alert personnel in the immediate vicinity.
 - Wearing appropriate PPE, contain the spill with an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads).
 - Carefully collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
 - Decontaminate the spill area with a suitable solvent (e.g., isopropanol), followed by soap and water.
- Large Spills (outside of a chemical fume hood):
 - Evacuate the laboratory immediately and alert others.
 - Close the laboratory doors and prevent entry.
 - Contact the institution's Environmental Health and Safety (EHS) department or emergency response team.
 - Provide the emergency response team with the Safety Data Sheet (SDS) for **Vinyltriacetoxysilane**.

First Aid Measures

In the event of exposure, prompt first aid is crucial.

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.^[7]
- Skin Contact: Immediately remove all contaminated clothing and shoes. Flush the affected area with large amounts of water for at least 15 minutes. Seek immediate medical attention.^[7]

- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[7]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[7]

Fire Fighting Measures

Vinyltriacetoxysilane is a combustible liquid.[7]

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.[7]
- Unsuitable Extinguishing Media: Do not use a solid stream of water as it may scatter and spread the fire.
- Specific Hazards: Upon combustion, hazardous decomposition products such as carbon oxides and silicon oxides may be formed.[5] Vapors are heavier than air and may travel to a source of ignition and flash back.[5]
- Protective Equipment: Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).[7]

Waste Disposal

All waste containing **Vinyltriacetoxysilane** must be treated as hazardous waste.

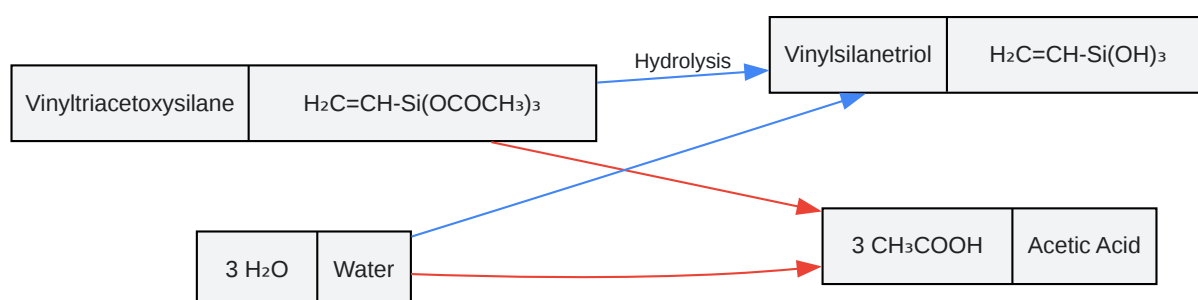
- Collect all liquid and solid waste in clearly labeled, sealed containers.
- Dispose of the waste through the institution's EHS department in accordance with all local, state, and federal regulations.
- Do not dispose of **Vinyltriacetoxysilane** down the drain.

Chemical Reactions and Mechanisms

Understanding the reactivity of **Vinyltriacetoxysilane** is key to its effective use and safe handling.

Hydrolysis

The most significant reaction of **Vinyltriacetoxysilane** is its hydrolysis in the presence of water. The three acetoxy groups are sequentially replaced by hydroxyl groups, forming a vinylsilanetriol and releasing three molecules of acetic acid. This reaction is the basis for its use as a crosslinking agent in moisture-cured systems.[4]



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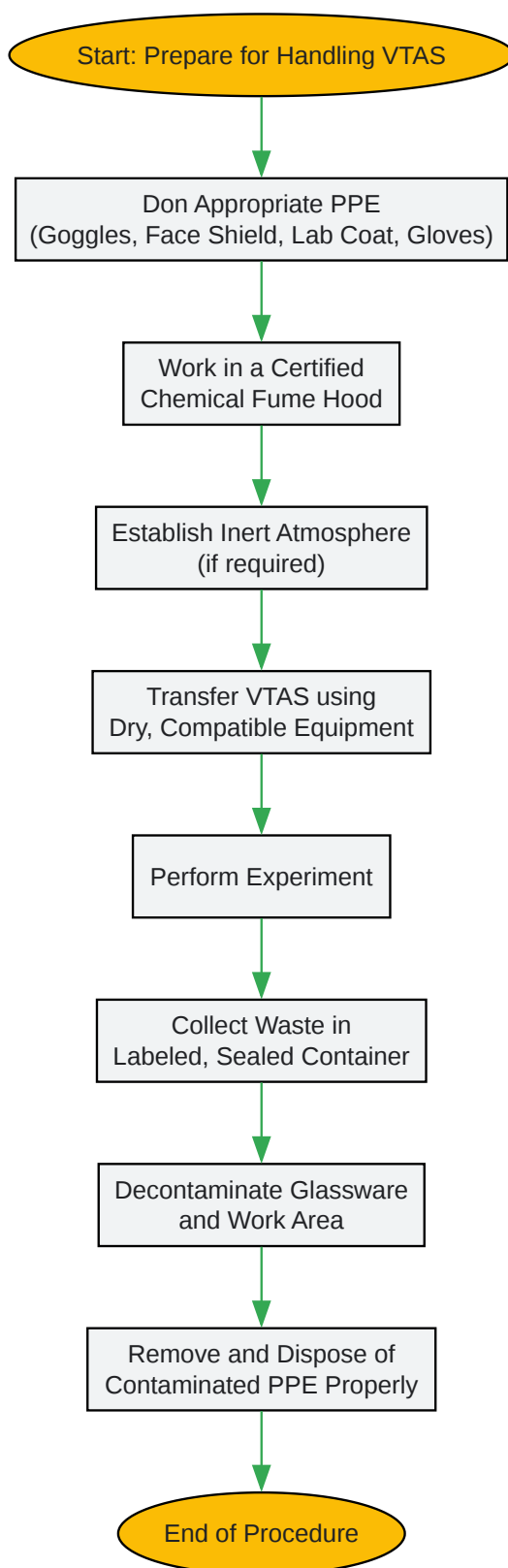
Caption: Hydrolysis of **Vinyltriacetoxysilane**.

Logical Workflows

Visualizing workflows can enhance safety and procedural clarity in the laboratory.

Standard Laboratory Handling Workflow

This diagram outlines the standard procedure for safely handling **Vinyltriacetoxysilane** in a laboratory setting.

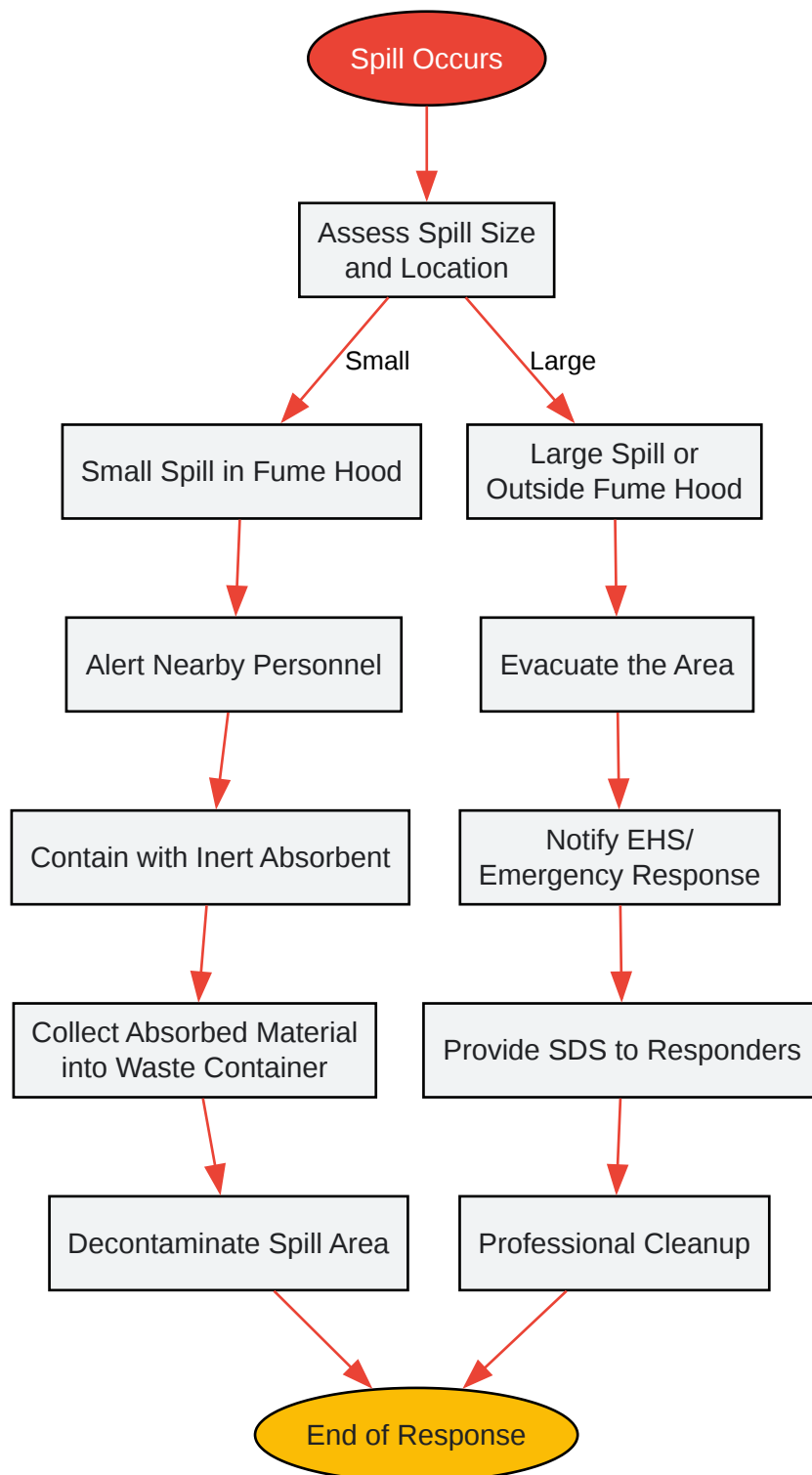


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Caption: Standard Laboratory Handling Workflow for VTAS.

Emergency Response Workflow for a Spill

This diagram illustrates the logical steps to take in the event of a **Vinyltriacetoxysilane** spill.



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Caption: Emergency Response Workflow for a VTAS Spill.

Conclusion

Vinyltriacetoxysilane is a valuable chemical intermediate for researchers and scientists. However, its hazardous properties, particularly its corrosivity and moisture sensitivity, demand rigorous adherence to safety protocols. By understanding its physicochemical properties, utilizing appropriate personal protective equipment, following established handling and storage procedures, and being prepared for emergencies, professionals can safely and effectively utilize this compound in their research and development endeavors. The absence of comprehensive quantitative toxicity data underscores the importance of treating **Vinyltriacetoxysilane** with a high degree of caution and minimizing all potential exposures.

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